

# Physical properties of 4-Bromopyridine 1-oxide (melting point, solubility)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromopyridine 1-oxide

Cat. No.: B023353

[Get Quote](#)

## Technical Guide: Physical Properties of 4-Bromopyridine 1-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **4-Bromopyridine 1-oxide**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. The information presented herein is intended to support laboratory research and development activities.

## Core Physical Properties

**4-Bromopyridine 1-oxide** is a red-brown solid at room temperature. Its key physical properties, based on available data, are summarized below.

## Data Presentation

Property	Value	Solvents
Melting Point	163 °C (with decomposition) <sup>[1]</sup>	Not Applicable
Solubility	Soluble	Dimethyl Sulfoxide (DMSO), Methanol <sup>[1]</sup>

Note: Quantitative solubility data (e.g., in g/100 mL) is not readily available in the reviewed literature. The compound is qualitatively described as soluble in the listed solvents.

## Experimental Protocols

While specific experimental details for the determination of the physical properties of **4-Bromopyridine 1-oxide** are not extensively published, a general methodology for each determination is outlined below.

### Melting Point Determination (General Protocol)

The melting point of a solid organic compound like **4-Bromopyridine 1-oxide** is typically determined using the capillary method.

#### Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., silicone oil)
- Mortar and pestle

#### Procedure:

- Sample Preparation: A small amount of the dry **4-Bromopyridine 1-oxide** is finely powdered using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed in the heating block or attached to the thermometer in the heating bath of the melting point apparatus.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the solid first begins to melt (onset) and the temperature at which the last of the solid melts (completion) are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

## Visualizations

### Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the melting point and solubility of a chemical compound such as **4-Bromopyridine 1-oxide**.

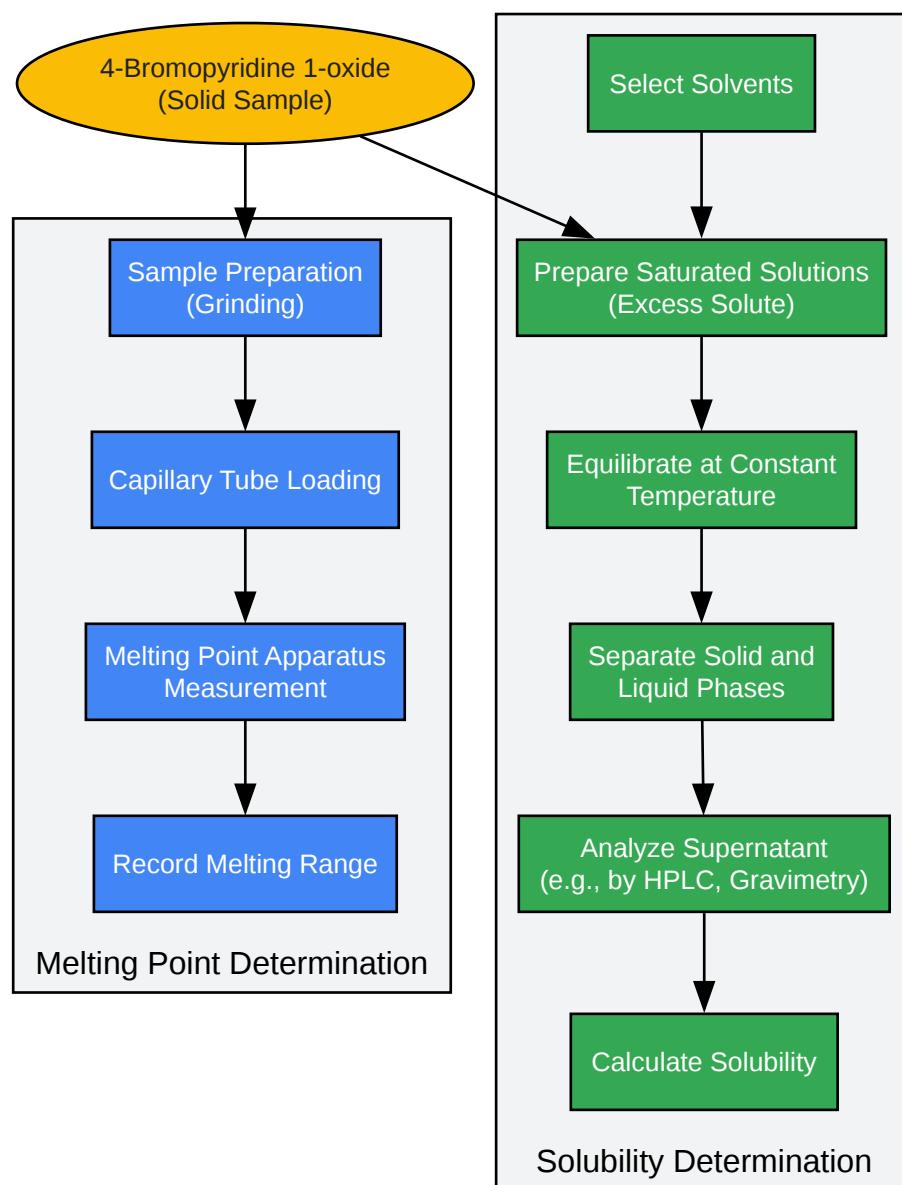


Figure 1: Generalized Experimental Workflow

[Click to download full resolution via product page](#)

Caption: Generalized workflow for determining melting point and solubility.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Bromo-pyridine 1-oxide 97% | CAS: 14248-50-1 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [Physical properties of 4-Bromopyridine 1-oxide (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b023353#physical-properties-of-4-bromopyridine-1-oxide-melting-point-solubility>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)